

# Personal protective equipment for handling YK-4-279

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## **Essential Safety and Handling Guide for YK-4-279**

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling the small molecule inhibitor **YK-4-279**. The following procedures are designed to minimize exposure risk and ensure safe laboratory operations and proper disposal.

### **Quantitative Data for YK-4-279**

While specific occupational exposure limits for **YK-4-279** have not been established, the available data on its biological activity and physical properties underscore the need for careful handling.



Parameter	Value	Source
Molecular Formula	C17H13Cl2NO4	[1]
Molecular Weight	366.2 g/mol	[1]
GHS Classification	Acute toxicity, Oral (Category 4); Acute aquatic toxicity (Category 1); Chronic aquatic toxicity (Category 1)	[1]
Solubility	>16.35 mg/mL in DMSO; 73 mg/mL (199.34 mM) in fresh DMSO	[2][3]
Storage (Powder)	-20°C for up to 3 years	[3]
Storage (in Solvent)	-80°C for up to 1 year; -20°C for up to 1 month	[3]
IC50 (Ewing Sarcoma Cells)	0.5 to 2 μmol/L	[4]

## **Operational and Disposal Plans**

Given that **YK-4-279** is classified as harmful if swallowed and very toxic to aquatic life, it should be handled with the same precautions as a cytotoxic agent.[1]

### **Engineering Controls**

- Primary Containment: All handling of YK-4-279 powder, including weighing and preparation
  of stock solutions, must be conducted in a certified Class II Biological Safety Cabinet or a
  powder containment hood to protect the operator, product, and environment.[5] For highly
  potent compounds, a glove box or isolator provides maximum protection.[6]
- Ventilation: Ensure adequate ventilation in the laboratory to minimize the risk of aerosol inhalation.[1]

## **Personal Protective Equipment (PPE)**

A comprehensive PPE protocol is mandatory for all procedures involving YK-4-279.



- Gloves: Wear two pairs of chemotherapy-rated nitrile gloves. The inner glove should be tucked under the cuff of the gown, and the outer glove should go over the cuff. Change gloves immediately if they become contaminated or every 30-60 minutes during extended procedures.
- Gown: A disposable, solid-front, back-closing gown made of a low-permeability fabric (e.g., polyethylene-coated polypropylene) is required. Gowns should have long sleeves with tightfitting elastic or knit cuffs.
- Eye and Face Protection: Use ANSI-rated safety glasses with side shields at a minimum. When there is a risk of splashes or aerosol generation, a full-face shield or safety goggles should be worn.
- Respiratory Protection: For weighing and handling the powder outside of a containment hood, a NIOSH-approved N95 respirator is recommended to prevent inhalation.

#### **Step-by-Step Handling Procedures**

- a. Receiving and Storage
- Upon receipt, inspect the package for any signs of damage or leakage in a designated safe area.
- Wear appropriate PPE (gloves, lab coat) during unpacking.
- Verify the label and quantity of the compound.
- Store the container in a tightly sealed, clearly labeled, and secure location at -20°C for the powder form.[1][3]
- b. Preparation of Stock Solution (in a Containment Hood)
- Don all required PPE as described above.
- Cover the work surface of the containment hood with a disposable plastic-backed absorbent pad.[1]



- Carefully weigh the required amount of YK-4-279 powder. Use anti-static weighing dishes to prevent powder dispersal.
- Add the appropriate solvent (typically DMSO) to the vessel containing the powder.[2][3] To improve solubility, warming the tube to 37°C or using an ultrasonic bath may be helpful.[2]
- Ensure the container is tightly capped and mix gently until the solid is completely dissolved.
- Label the stock solution container clearly with the compound name, concentration, solvent, date, and hazard warnings.
- Store stock solutions at -80°C for long-term storage or -20°C for short-term storage.[3]
- c. Experimental Use
- Perform all dilutions and additions of YK-4-279 to cell culture media or other experimental systems within a containment hood.
- Use filtered pipette tips to prevent aerosol generation.
- After use, decontaminate all surfaces and equipment.

### **Spill Management**

In the event of a spill, immediate action is required to minimize exposure.

- Alert Personnel: Immediately alert others in the area and restrict access.
- Don PPE: If not already wearing it, don the full PPE ensemble, including respiratory protection.
- Contain the Spill:
  - Powder: Gently cover the spill with absorbent pads to avoid raising dust. Dampen the pads with water to wet the powder.
  - Liquid: Cover the spill with absorbent pads from a chemotherapy spill kit.



- Clean the Area: Starting from the outside of the spill and working inwards, carefully clean the area. Place all contaminated materials into a designated cytotoxic waste container.
- Decontaminate: Clean the spill area three times with a detergent solution, followed by a rinse with clean water.
- Dispose of Waste: All materials used for cleanup must be disposed of as cytotoxic waste.[4]
- Report: Document the spill and the cleanup procedure according to your institution's safety protocols.

#### **Disposal Plan**

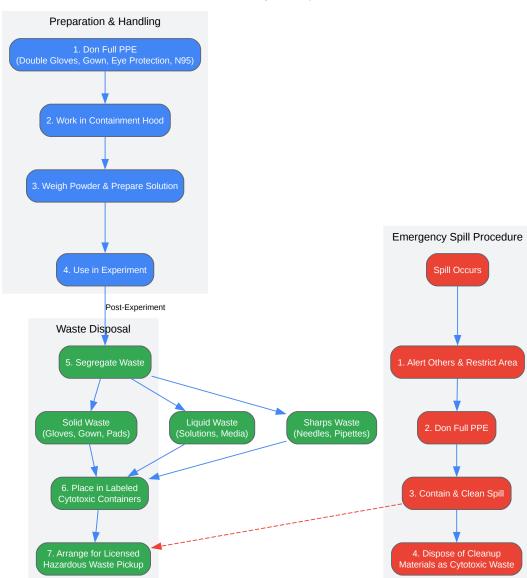
All waste contaminated with **YK-4-279** must be segregated and disposed of as cytotoxic/hazardous waste.

- Solid Waste: This includes gloves, gowns, absorbent pads, and any other contaminated disposable labware. Place these items in a designated, leak-proof, and puncture-resistant container with a purple lid, clearly labeled with a cytotoxic hazard symbol.[2][4][7]
- Liquid Waste: Collect all liquid waste containing **YK-4-279** (e.g., unused stock solutions, contaminated media) in a sealed, leak-proof, and clearly labeled hazardous waste container. Do not discharge to the sewer system.[1]
- Sharps Waste: Needles, syringes, and other contaminated sharps must be placed in a purple, puncture-resistant sharps container designated for cytotoxic waste.[2]

All cytotoxic waste must be collected by a licensed hazardous waste disposal service for high-temperature incineration.[7]

## Visual Workflow for Safe Handling of YK-4-279





Workflow for Safe Handling and Disposal of YK-4-279

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Caption: Logical workflow for the safe handling, use, and disposal of YK-4-279.



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